

Personal protective equipment for handling 4-Bromo-3-(hydroxymethyl)phenol

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Compound of Interest

Compound Name: 4-Bromo-3-(hydroxymethyl)phenol

Cat. No.: B1288526

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Essential Safety and Handling Guide for 4-Bromo-3-(hydroxymethyl)phenol

This guide provides crucial safety and logistical information for the handling and disposal of **4-Bromo-3-(hydroxymethyl)phenol**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is essential for ensuring a safe laboratory environment.

Physicochemical and Hazard Data

The following table summarizes the key quantitative data for **4-Bromo-3-(hydroxymethyl)phenol**.

Property	Value	Reference
CAS Number	2737-20-4	[1][2]
Molecular Formula	C ₇ H ₇ BrO ₂	[1]
Molecular Weight	203.03 g/mol	[1]
Appearance	Solid	[3]
Melting Point	142 °C	[2]
Boiling Point	341.2 ± 27.0 °C	[2]
Storage Temperature	2-8 °C, Sealed in dry conditions	[3]

Hazard Statements:

- Causes skin irritation.[4]
- Causes serious eye irritation.[4]
- May cause respiratory irritation.[4]
- Harmful if swallowed, inhaled, or absorbed through the skin.[3]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is critical to minimize exposure. The following recommendations are based on general best practices for handling phenolic and brominated aromatic compounds.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles. A face shield should be worn over goggles if there is a significant splash hazard.	Protects against splashes and airborne particles that can cause serious eye irritation.[5][6]
Hand Protection	Double-gloving is recommended. Use nitrile exam-style gloves as a base layer, with an outer layer of utility-grade neoprene or butyl rubber gloves for extended contact.[5]	Phenolic compounds can penetrate standard nitrile gloves. Neoprene and butyl rubber offer better resistance.[5][7]
Skin and Body Protection	A fully buttoned lab coat, long pants, and closed-toe shoes are mandatory.[5] For tasks with a higher risk of splashing, a chemically resistant apron (neoprene or butyl rubber) is advised.[5]	Prevents accidental skin contact and contamination of personal clothing.
Respiratory Protection	Work should be conducted in a certified chemical fume hood.[5][8] If a fume hood is not available or if dust/aerosols are generated, a NIOSH-approved respirator with an organic vapor/acid gas cartridge and a P100 particulate filter is required. A proper fit test is essential.	Minimizes the risk of inhaling irritating dust or vapors.[9]

Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural workflow for safely handling **4-Bromo-3-(hydroxymethyl)phenol** from receipt to disposal.

1. Pre-Handling Preparations:

- Designated Area: All work with this compound must be performed in a designated area within a certified chemical fume hood.[\[5\]](#)[\[8\]](#)
- Emergency Equipment: Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[\[9\]](#)
- Spill Kit: A spill kit containing absorbent materials (e.g., vermiculite or commercial absorbent pads), appropriate PPE, and waste disposal bags must be available.
- Waste Container: Prepare a clearly labeled, sealable hazardous waste container for all solid and liquid waste contaminated with **4-Bromo-3-(hydroxymethyl)phenol**.

2. Handling the Compound:

- Personal Protective Equipment: Don all required PPE as detailed in the table above before entering the designated handling area.
- Weighing: If weighing the solid, do so within the fume hood to contain any dust. Use a disposable weigh boat.
- Dissolving: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Centrifugation: If centrifugation is required, use sealed safety cups to prevent the generation of aerosols. Always open centrifuge tubes inside the fume hood.[\[5\]](#)

3. Post-Handling Procedures:

- Decontamination: Wipe down the work area within the fume hood with an appropriate decontaminating solution.
- PPE Removal: Remove PPE in the correct order to avoid cross-contamination. Disposable gloves should be removed first and placed in the hazardous waste container. The lab coat should be the last item removed.

- Hand Washing: Wash hands thoroughly with soap and water after handling is complete.

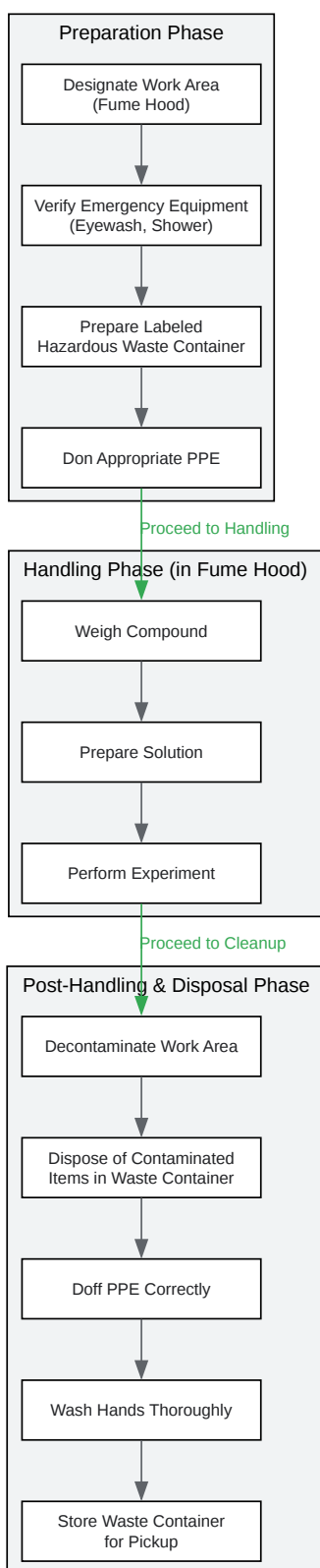
Disposal Plan

Proper disposal is a critical step in the chemical lifecycle to ensure environmental and personal safety.

- Chemical Waste: All surplus **4-Bromo-3-(hydroxymethyl)phenol** and solutions containing it must be disposed of as hazardous chemical waste.^{[5][6]} Do not pour down the drain.
- Contaminated Materials: All disposable items that have come into contact with the chemical, including gloves, weigh boats, paper towels, and pipette tips, must be collected in the designated hazardous waste container.^[9]
- Empty Containers: Empty containers should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous waste. Manage the empty container according to your institution's specific guidelines for hazardous waste containers.^[9]
- Waste Pickup: Arrange for the disposal of all hazardous waste through your institution's environmental health and safety office or a licensed professional waste disposal service.^[9]

Experimental Workflow Diagram

The following diagram illustrates the key stages of the handling workflow for **4-Bromo-3-(hydroxymethyl)phenol**.



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Caption: Workflow for handling **4-Bromo-3-(hydroxymethyl)phenol**.

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